

Zhan Catalyst-1B: Overview and Properties

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Compound Focus: Zhan Catalyst-1B

CAS No.: 918870-76-5

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Zhan Catalyst-1B is a ruthenium-based complex used for **olefin metathesis** reactions [1]. It belongs to the family of Hoveyda-Grubbs-type catalysts but is distinguished by an electron-withdrawing dimethylsulfonamide group on the alkoxybenzylidene ligand. This modification enhances its catalytic activity [1].

- **IUPAC Name:** Dichloro(1,3-bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)((5-((dimethylamino)sulfonyl)-2-(1-methylethoxy-O)phenyl)methylene-C)ruthenium(II) [1].
- **Molecular Formula:** C₃₃H₄₃Cl₂N₃O₃RuS [1].
- **Molar Mass:** 733.75 g·mol⁻¹ [1].
- **Appearance:** Green solid [1].
- **Key Feature:** The sulfonamide group allows for potential immobilization onto solid supports, a key step toward creating a heterogeneous catalyst [1].

Homogeneous Catalysis: Applications and Quantitative Data

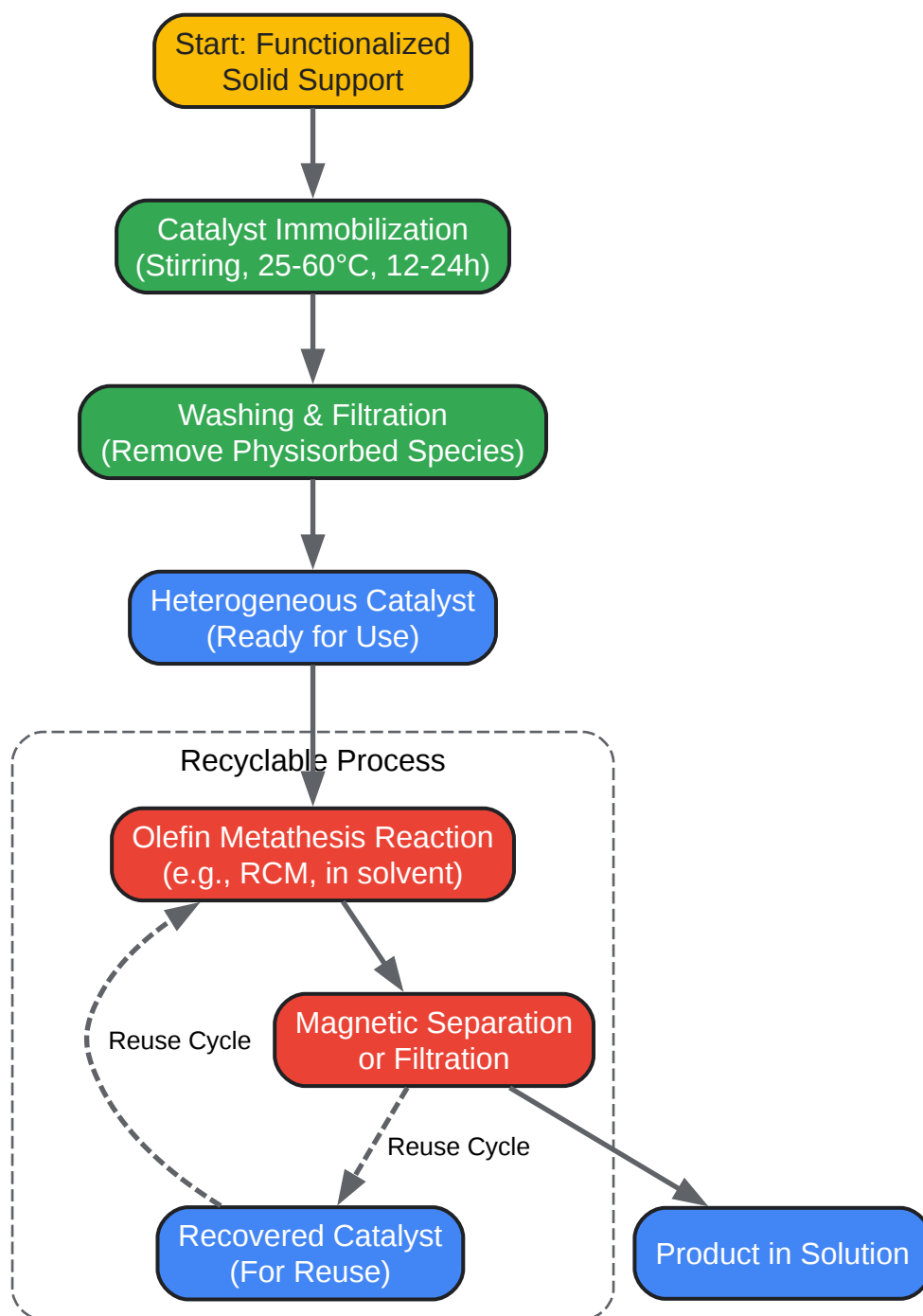
In its standard form, **Zhan Catalyst-1B** operates as a homogeneous catalyst. The table below summarizes its performance in different solvent systems for a model ring-closing metathesis (RCM) reaction [1].

Table 1: Homogeneous Application of Zhan Catalyst-1B in Ring-Closing Metathesis

Application Context	Reaction Type	Key Quantitative Results	Reaction Conditions
Synthesis of fine chemicals & pharmaceuticals [1]	Ring-Closing Metathesis (RCM), Cross-Metathesis (CM) [1]	Conversion: >95% (in CH ₂ Cl ₂ , 1h); Reusability: Recovered catalyst achieved ~90% conversion in 2nd cycle (in CH ₂ Cl ₂) [1]	Solvent: Dichloromethane (DCM), Toluene [1]; Temperature: 40-45°C [1]; Catalyst Loading: 1-5 mol% [1]

Heterogeneous Protocol Concept: Supported Zhan Catalyst

Creating a heterogeneous version involves immobilizing the catalyst on a solid support. The following is a conceptual workflow and protocol based on the catalyst's design principles [1] [2].



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Diagram Title: Workflow for Heterogeneous Catalysis Using Supported Zhan Catalyst

Synthesis Protocol for a Supported Zhan Catalyst [1] [2]

- **Support Functionalization**

- Select a solid support (e.g., silica, magnetic nanoparticles like Fe₃O₄, or a polymer resin) [2].
- Functionalize the support surface with amine or other suitable functional groups to create a covalent attachment point for the catalyst's sulfonamide group [1].

- **Catalyst Immobilization**

- **Reagents:** **Zhan Catalyst-1B** (or its precursor), functionalized solid support, anhydrous dichloromethane (DCM) or toluene [1].
- **Procedure:** Suspend the functionalized support in anhydrous DCM under an inert atmosphere (N₂ or Ar). Add a solution of **Zhan Catalyst-1B** (1.0 equiv relative to surface functional groups). Stir the mixture at 25-60°C for 12-24 hours [1].
- **Monitoring:** Reaction completion can be monitored by the disappearance of the green color from the solution, indicating immobilization [1].

- **Workup and Isolation**

- **Separation:** Separate the solid catalyst from the solution by centrifugation or filtration [2]. If using magnetic supports, apply an external magnet [2].
- **Washing:** Wash the solid material thoroughly with anhydrous DCM, followed by pentane or hexane, to remove any physisorbed catalyst [1] [2].
- **Drying:** Dry the resulting solid under high vacuum to yield the supported, heterogeneous Zhan catalyst [2].

Application Notes for Heterogeneous Use [1] [2]

- **Reaction Setup:** Conduct olefin metathesis reactions in standard solvents using the heterogeneous catalyst.
- **Key Advantage:** The solid catalyst can be recovered after the reaction via simple filtration or magnetic separation, significantly reducing ruthenium contamination in the product [1] [2].
- **Reusability:** The recovered catalyst can be directly reused in subsequent reactions, though activity may decrease over several cycles.

Discussion and Future Perspectives

While the Zhan catalysts were designed with recyclability in mind [1], their widespread application as truly heterogeneous catalysts is not yet fully realized. The main challenge lies in optimizing the support material and immobilization chemistry to achieve high activity, stability, and recyclability without leaching. This aligns with a broader research effort to develop magnetically recoverable and other heterogeneous catalyst systems to make chemical synthesis more sustainable [2].

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References

1. - Wikipedia Zhan catalyst [en.wikipedia.org]
2. Magnetically recoverable catalysts for efficient ... [pmc.ncbi.nlm.nih.gov]

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